

2-Ethoxyphenol-d5 chemical properties and structure

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Compound of Interest

Compound Name: 2-Ethoxyphenol-d5

Cat. No.: B019196

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An In-depth Technical Guide to **2-Ethoxyphenol-d5**: Chemical Properties and Structure

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **2-Ethoxyphenol-d5**. The document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. **2-Ethoxyphenol-d5** is the deuterated analog of 2-Ethoxyphenol, a compound used in the synthesis of pharmaceuticals and as a flavoring agent.^{[1][2]} The incorporation of five deuterium atoms in the ethoxy group makes **2-Ethoxyphenol-d5** a valuable internal standard for mass spectrometry-based quantitative analysis.^{[3][4]}

Chemical and Physical Properties

The chemical and physical properties of **2-Ethoxyphenol-d5** are summarized in the table below. For comparison, the properties of its non-deuterated counterpart, 2-Ethoxyphenol, are also provided.

Property	2-Ethoxyphenol-d5	2-Ethoxyphenol
CAS Number	117320-30-6[5][6]	94-71-3[1]
Molecular Formula	C ₈ H ₅ D ₅ O ₂ [7]	C ₈ H ₁₀ O ₂ [1]
Molecular Weight	143.19 g/mol [5]	138.16 g/mol [1]
IUPAC Name	2-(1,1,2,2,2-pentadeuterioethoxy)phenol[5]	2-ethoxyphenol[1]
Synonyms	Guaethol-d5, Catechol Monoethyl Ether-d5, o-Ethoxyphenol-d5[3][4]	Guaethol, Catechol monoethyl ether, o-Ethoxyphenol[1]
Appearance	Colorless Liquid[8][9]	Low-melting solid or liquid[1]
Melting Point	Not available	20-25 °C[1]
Boiling Point	Not available	216-217 °C[1]
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol[8]	Not specified
Polar Surface Area (PSA)	29.46 Å²[3]	29.5 Å²[1]
LogP	1.79[3]	1.7[1]

Chemical Structure

The chemical structure of **2-Ethoxyphenol-d5** consists of a catechol ring with one of the hydroxyl groups etherified with a deuterated ethyl group.

Identifier	2-Ethoxyphenol-d5
SMILES	[2H]C([2H])([2H])C([2H])([2H])OC1=CC=CC=C1O[5]
InChI	InChI=1S/C8H10O2/c1-2-10-8-6-4-3-5-7(8)9/h3-6,9H,2H2,1H3/1D3,2D2[5]
InChIKey	MOEFFSWKSMRFRQ-ZBJDZAJPSA-N[5]

Experimental Protocols

Synthesis of 2-Ethoxyphenol-d5

The synthesis of **2-Ethoxyphenol-d5** can be achieved by the ethylation of catechol using a deuterated ethylating agent. The following is a representative protocol based on the synthesis of the non-deuterated analog.^[10]

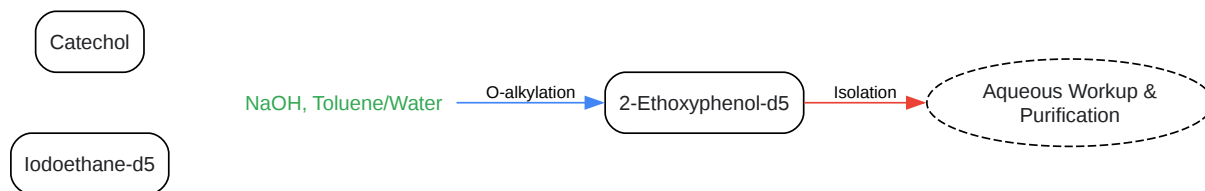
Materials:

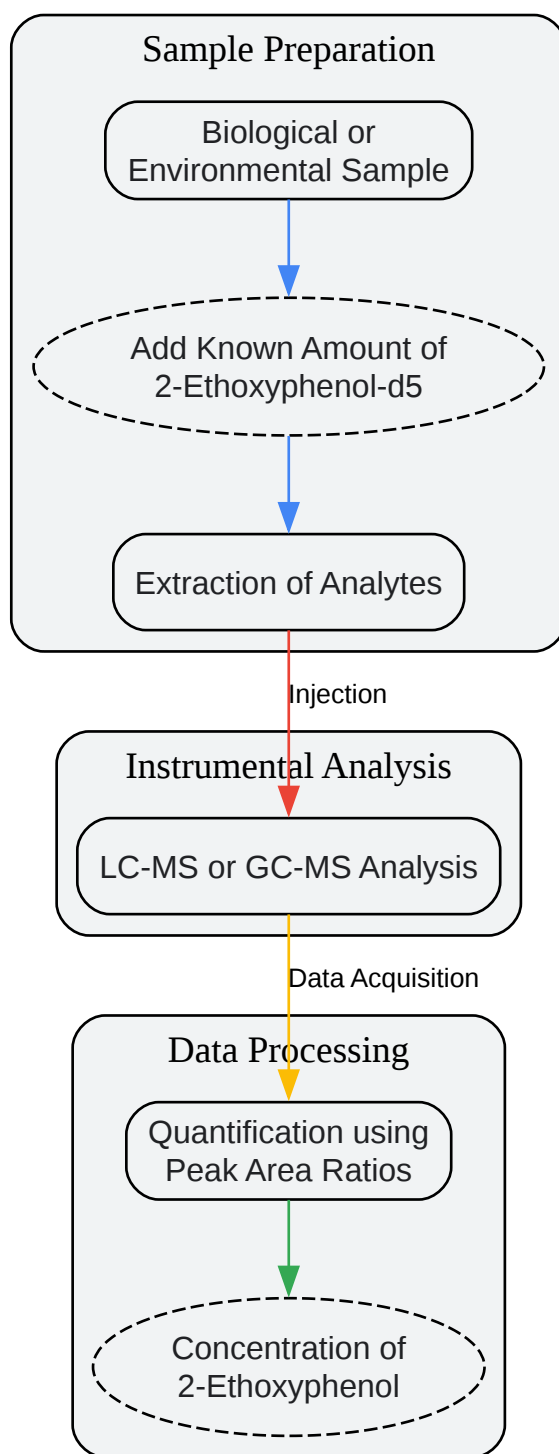
- Catechol (1,2-dihydroxybenzene)
- Iodoethane-d5 (or another suitable deuterated ethylating agent like diethyl-d10 sulfate)
- Sodium hydroxide (NaOH)
- Toluene
- Hydrochloric acid (HCl)
- Water

Procedure:

- Dissolve catechol and sodium hydroxide in a mixture of toluene and water in a reaction vessel.
- Stir the mixture and add iodoethane-d5 dropwise at room temperature.
- Heat the reaction mixture to 60-65°C and maintain for several hours with continuous stirring.
- Monitor the reaction progress using a suitable technique (e.g., TLC or GC-MS).
- After the reaction is complete, cool the mixture to room temperature.
- Separate the organic layer and wash it with a dilute HCl solution and then with water.
- Dry the organic layer over anhydrous sodium sulfate and filter.

- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude **2-Ethoxyphenol-d5** by vacuum distillation or column chromatography.





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